

Essential Safety and Logistical Information for Handling Clonixeril

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Clonixeril*

Cat. No.: *B1615382*

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **Clonixeril** (CAS No. 21829-22-1) is not readily available in public domains. The following guidance is based on information for the closely related compound, Clonixin, and general best practices for handling non-steroidal anti-inflammatory drugs (NSAIDs) in a laboratory setting. Researchers should always perform a risk assessment for their specific experimental conditions and consult with their institution's Environmental Health and Safety (EHS) department.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for researchers, scientists, and drug development professionals handling **Clonixeril**.

Hazard Summary

Based on data for the related compound Clonixin, **Clonixeril** should be handled as a substance that is harmful if swallowed, in contact with skin, or if inhaled.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Clonixeril** in a laboratory setting.^{[1][2][3][4][5]}

PPE Category	Minimum Requirements	Specific Recommendations & Considerations
Hand Protection	Disposable nitrile gloves	Double-gloving is recommended for extended handling. For tasks with a high risk of splash, consider using thicker, chemical-resistant gloves. Always inspect gloves for tears or punctures before use and remove them immediately after contact with the chemical. Wash hands thoroughly after removing gloves. [3]
Eye and Face Protection	Safety glasses with side shields	For procedures with a potential for splashing, a face shield worn over safety glasses or goggles is required. [3] [5]
Body Protection	Laboratory coat	A fully buttoned lab coat is mandatory. For procedures involving larger quantities or a high risk of splashing, a chemically resistant apron over the lab coat is recommended. [1] [5]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	If handling fine powders outside of a chemical fume hood or if aerosolization is possible, a NIOSH-approved respirator (e.g., N95) should be used. A full respiratory protection program, including fit testing, is necessary in such cases.

Foot Protection

Closed-toe shoes

Shoes should be made of a non-porous material to provide protection from spills.

Glove Selection for Handling Clonixeril

The selection of appropriate gloves is critical when handling chemical compounds.^{[6][7][8]} While specific breakthrough time data for **Clonixeril** is unavailable, the following table provides general guidance on the chemical resistance of common laboratory glove materials.

Glove Material	General Resistance to Organic Compounds	Considerations
Nitrile	Good	Generally recommended for incidental contact with a wide range of chemicals. Offers good puncture resistance. ^{[6][9]}
Neoprene	Very Good	Provides good resistance to a broad range of chemicals, including some solvents. ^[9]
PVC (Polyvinyl Chloride)	Fair to Good	Resistant to many acids, bases, and alcohols, but may have limited resistance to organic solvents. ^{[9][7]}
Latex	Fair	Offers good dexterity but can cause allergic reactions. Not recommended for use with many organic solvents. ^[9]

Note: The information in this table is for general guidance only. It is crucial to consult the glove manufacturer's specific chemical resistance charts for the chemicals being used in your procedure. For extended or immersive contact, specific testing may be required.

Operational and Disposal Plans

Experimental Workflow for Handling Clonixeril

The following diagram outlines a standard workflow for safely handling **Clonixeril** in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 2. Personal Protective Equipment - Environmental Health & Safety Services – Syracuse University [ehss.syr.edu]
- 3. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 4. 3.1 Laboratory Responsibilities for Personal Protective Equipment | Environment, Health and Safety [ehs.cornell.edu]
- 5. - Division of Research Safety | Illinois [drs.illinois.edu]
- 6. How to Choose the Right Sterile Gloves for Pharmaceuticals [droppe.com]
- 7. vdp.com [vdp.com]
- 8. Lab Glove Selection | Harvard Environmental Health and Safety [ehs.harvard.edu]
- 9. mahealy.com [mahealy.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Clonixeril]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615382#personal-protective-equipment-for-handling-clonixeril]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com